

Technical Support Center: N,N-Dimethylphenothiazine-2-sulphonamide

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Compound of Interest

Compound Name: *N,N-Dimethylphenothiazine-2-sulphonamide*

Cat. No.: *B094318*

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Welcome to the technical support center for **N,N-Dimethylphenothiazine-2-sulphonamide** (CAS 1090-78-4). This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **N,N-Dimethylphenothiazine-2-sulphonamide**?

N,N-Dimethylphenothiazine-2-sulphonamide is a derivative of phenothiazine.

Phenothiazines are a class of heterocyclic compounds known for their use in antipsychotic and antihistaminic drugs. This particular compound is also identified by the synonym 2-Dimethyl amino sulfonyl phenthiazine.

Q2: What are the primary hazards associated with this compound?

N,N-Dimethylphenothiazine-2-sulphonamide is classified as harmful and an irritant. Key hazard statements include:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

The GHS pictogram associated with this compound is GHS07 (Harmful/Irritant), and the signal word is "Warning".

Q3: What personal protective equipment (PPE) should I use when handling this compound?

It is essential to wear appropriate personal protective equipment to minimize exposure. This includes:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Clothing: A lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area. If dust or fumes are likely to be generated, use a respirator.

The precautionary phrase P280 specifically advises wearing protective gloves, protective clothing, and eye/face protection.

Q4: How should I store **N,N-Dimethylphenothiazine-2-sulphonamide**?

Proper storage is crucial to maintain the stability and integrity of the compound. Recommended storage conditions are:

- Keep the container tightly sealed and in a dry environment.
- Store in a refrigerator at 2-8°C.

Q5: What is the appearance and solubility of this compound?

- Appearance: It is a light orange to light brown solid.
- Solubility: It is slightly soluble in chloroform, DMSO, and methanol.

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Solution
Compound will not dissolve	Incorrect solvent selection.	The compound is slightly soluble in DMSO, methanol, and chloroform. Gentle warming or sonication may aid dissolution. Avoid using water as it is not a suitable solvent.
Skin or eye irritation occurs	Accidental exposure.	Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical advice if irritation persists.
Inhalation of dust/powder	Improper handling outside of a ventilated area.	Move the individual to fresh air and keep them comfortable for breathing. If the person feels unwell, seek immediate medical attention.
Accidental ingestion	Failure to follow safety protocols (e.g., eating or drinking in the lab).	Rinse the mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

Quantitative Data Summary

Property	Value	Source
CAS Number	1090-78-4	
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂ S ₂	
Molecular Weight	306.40 g/mol	
Appearance	Light Orange to Light Brown Solid	
Purity	95%	
LogP	2.682	
Storage Temperature	2-8°C	

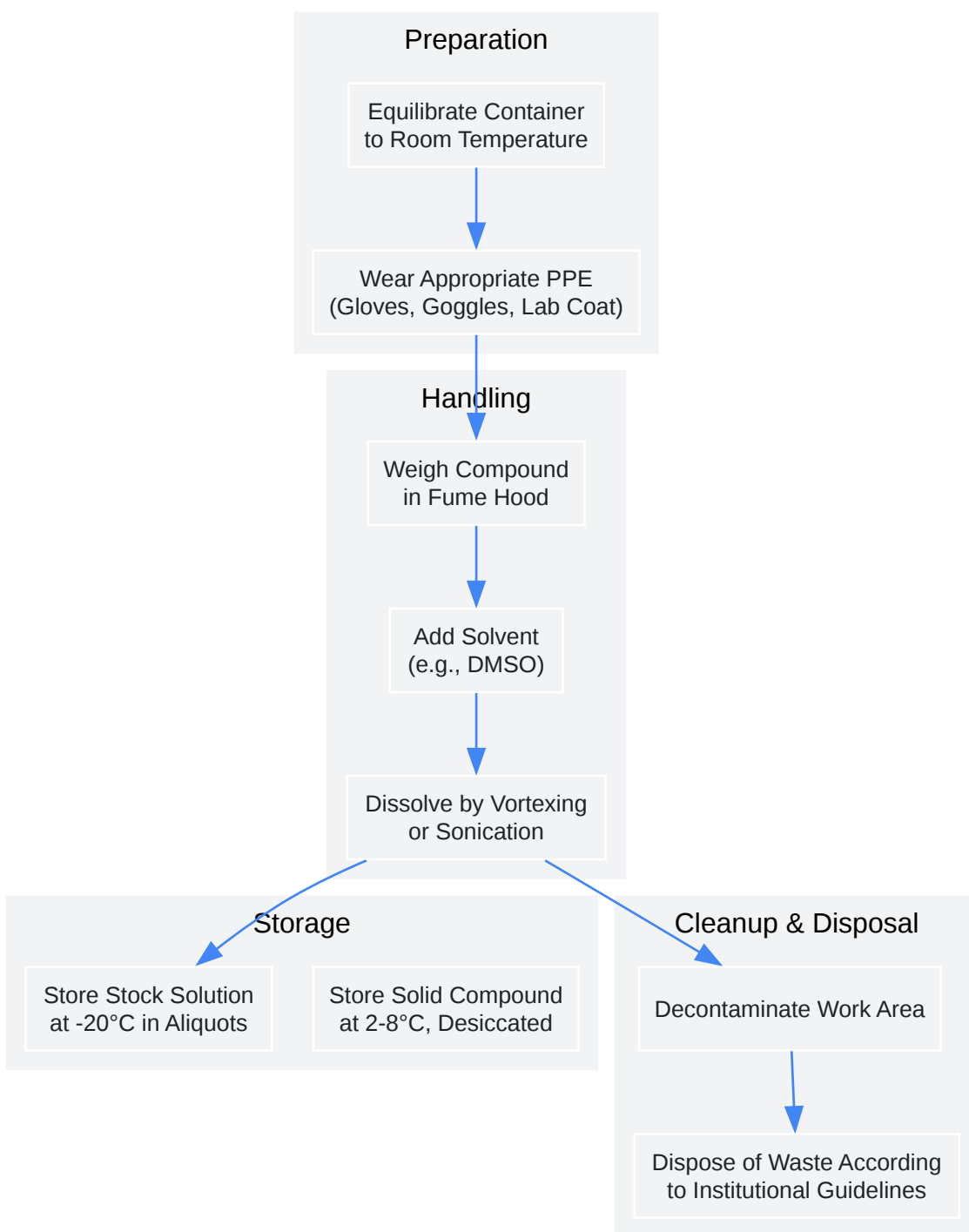
Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

- **Pre-weighing:** Allow the container of **N,N-Dimethylphenothiazine-2-sulphonamide** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a fume hood, carefully weigh the desired amount of the solid compound into a sterile, chemically resistant vial (e.g., glass or polypropylene).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration.
- **Dissolution:** Cap the vial tightly and vortex or sonicate at room temperature until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Storage:** Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles. Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Visualizations

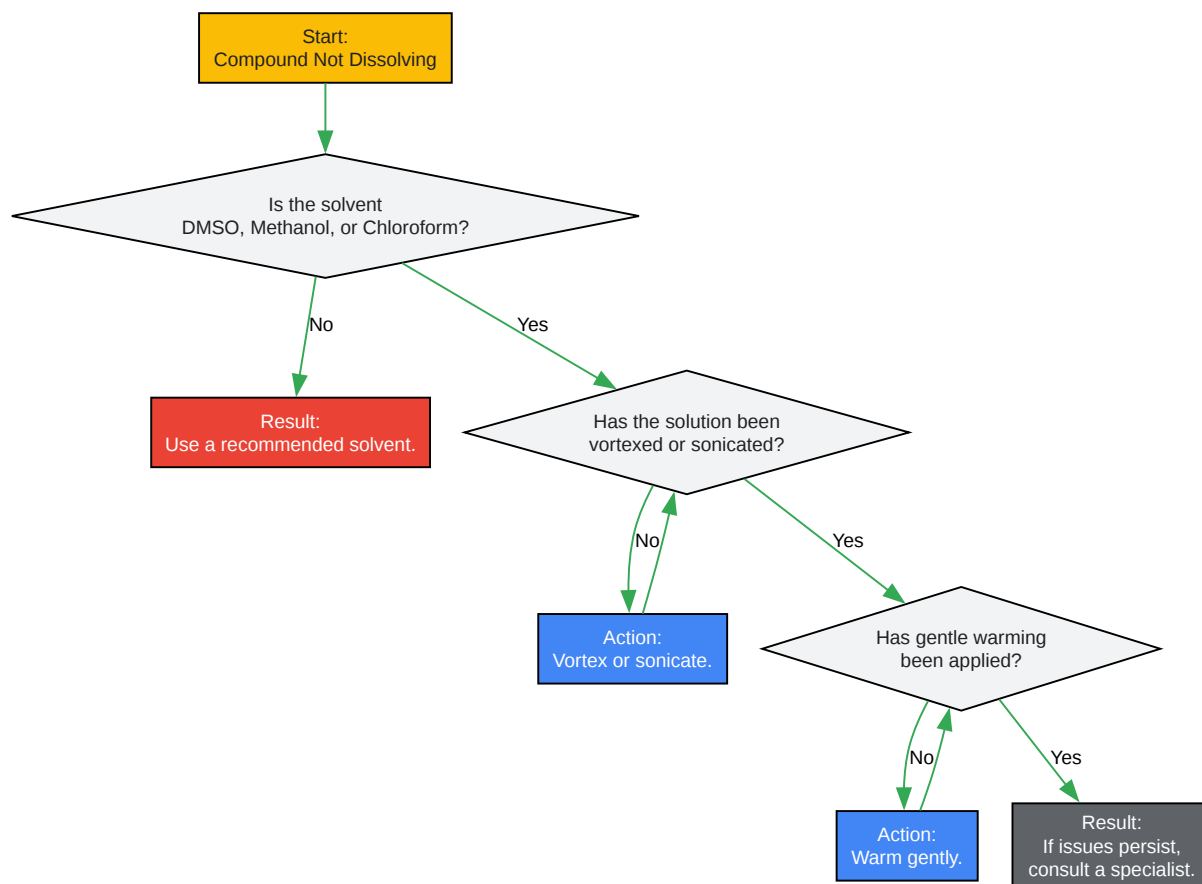
General Handling Workflow for **N,N-Dimethylphenothiazine-2-sulphonamide**



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Caption: A workflow diagram illustrating the key steps for safe handling and preparation of **N,N-Dimethylphenothiazine-2-sulphonamide** solutions.

Troubleshooting Logic for Dissolution Issues



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Caption: A decision tree for troubleshooting common issues encountered when dissolving **N,N-Dimethylphenothiazine-2-sulphonamide**.

Proposed General Mechanism of Action for Sulfonamides

As a sulfonamide, this compound likely interferes with the folic acid synthesis pathway in susceptible microorganisms. This is a common mechanism for this class of compounds.

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